

"Methyl 2-mercaptopropionate" fundamental properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-mercaptopropionate

Cat. No.: B032392

[Get Quote](#)

Methyl 2-mercaptopropionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-mercaptopropionate is an organosulfur compound with applications in various scientific and industrial fields. This technical guide provides a comprehensive overview of its fundamental properties, synthesis, and spectroscopic data, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Methyl 2-mercaptopropionate, also known as methyl α -mercaptopropionate, is a chiral ester with the chemical formula $C_4H_8O_2S$.^{[1][2]} It exists as a racemic mixture or as individual (R)- and (S)-enantiomers. The compound is a flammable liquid and is known to cause skin and eye irritation, and may cause respiratory irritation.^[1]

Table 1: Physical and Chemical Properties of Methyl 2-mercaptopropionate

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂ S	[1][2]
Molecular Weight	120.17 g/mol	[1][2]
CAS Number	53907-46-3 (racemic)	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	149-151 °C at 760 mmHg	
Flash Point	40 °C (104 °F)	
Density	1.068 g/cm ³	[3]
Vapor Pressure	4.055 mmHg at 25 °C (estimated)	
Solubility	Soluble in alcohol; slightly soluble in water	
IUPAC Name	methyl 2-sulfanylpropanoate	[1]

Synthesis

The primary method for the synthesis of **Methyl 2-mercaptopropionate** is the Fischer esterification of 2-mercaptopropionic acid with methanol in the presence of an acid catalyst.[4]
[5][6][7][8][9]

Experimental Protocol: Fischer Esterification of 2-Mercaptopropionic Acid

Materials:

- 2-Mercaptopropionic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (or other suitable acid catalyst, e.g., p-toluenesulfonic acid)

- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

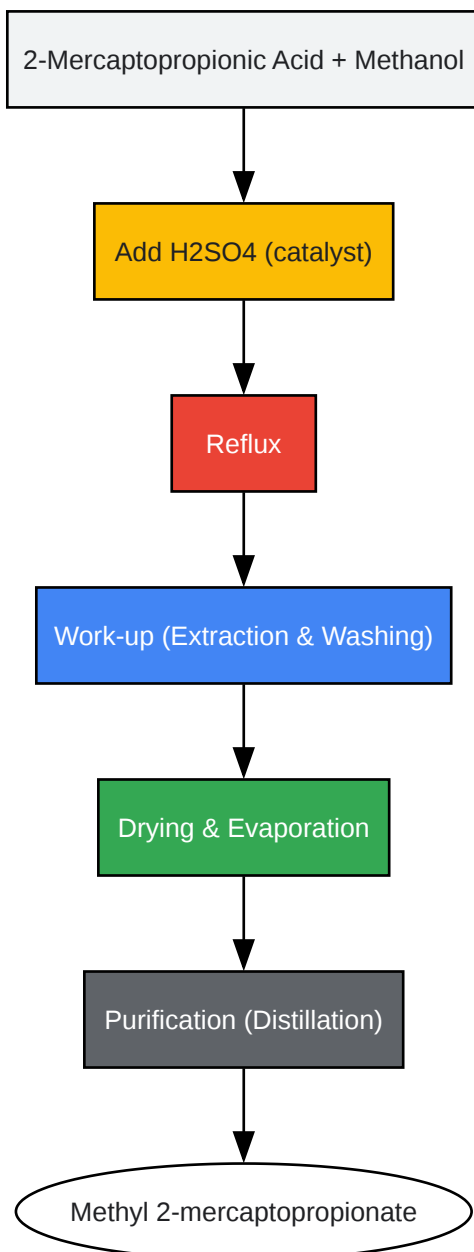
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-mercaptopropionic acid and an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 2-mercaptopropionate**.
- Purify the crude product by distillation under reduced pressure.

Note: Due to the odorous nature of thiols, this procedure should be performed in a well-ventilated fume hood.

Synthesis Workflow

Fischer Esterification of 2-Mercaptopropionic Acid



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Methyl 2-mercaptopropionate**.

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 2-mercaptopropionate** is not widely available in the public domain. However, based on the structure and data for similar compounds, the expected spectral characteristics are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (Predicted):

- -SH (thiol proton): A broad singlet or a triplet (if coupled to the adjacent CH) in the region of 1.5-2.5 ppm.
- -OCH₃ (methyl ester protons): A sharp singlet around 3.7 ppm.
- -CH- (methine proton): A quartet around 3.5 ppm, coupled to the adjacent methyl and thiol protons.
- -CH₃ (methyl protons): A doublet around 1.5 ppm, coupled to the methine proton.

^{13}C NMR (Predicted):

- C=O (carbonyl carbon): In the range of 170-175 ppm.
- -OCH₃ (methyl ester carbon): Around 52 ppm.
- -CH- (methine carbon): Around 40 ppm.
- -CH₃ (methyl carbon): Around 20 ppm.

Infrared (IR) Spectroscopy

- S-H stretch: A weak absorption band around 2550-2600 cm⁻¹.
- C=O stretch (ester): A strong absorption band around 1735 cm⁻¹.
- C-O stretch (ester): A strong absorption band in the region of 1100-1300 cm⁻¹.
- C-H stretch (alkane): Absorption bands in the region of 2850-3000 cm⁻¹.

Mass Spectrometry (MS)

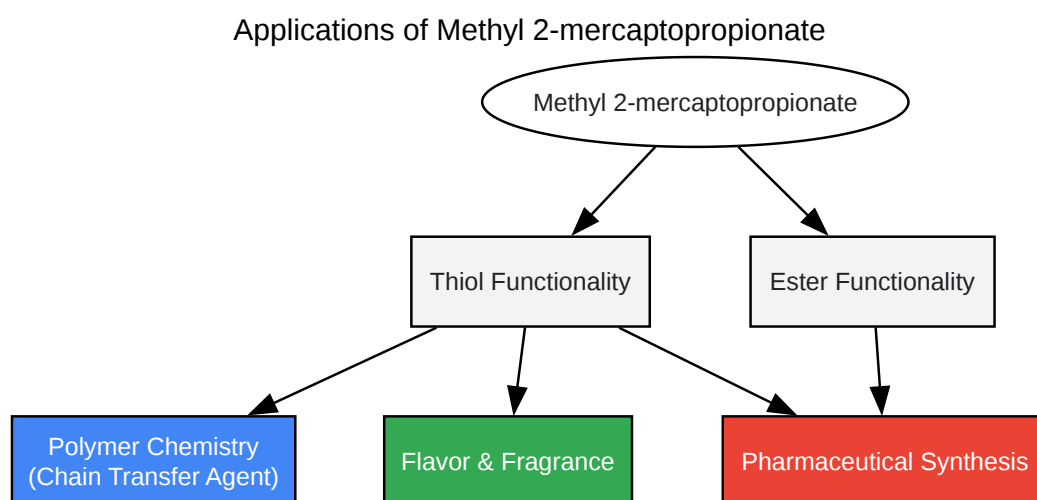
The mass spectrum would show a molecular ion peak (M^+) at $m/z = 120$. Key fragmentation patterns would likely involve the loss of the methoxy group ($-OCH_3$) and the thiol group ($-SH$).

Applications in Research and Development

Methyl 2-mercaptopropionate serves as a versatile building block in organic synthesis. Its thiol and ester functionalities allow for a variety of chemical transformations.

- **Polymer Chemistry:** It can be used as a chain transfer agent in radical polymerizations to control molecular weight and architecture.
- **Flavor and Fragrance:** Due to its characteristic sulfurous odor, it finds applications in the flavor and fragrance industry.
- **Pharmaceutical Synthesis:** The mercapto group is a key functional group in some drug molecules, and **methyl 2-mercaptopropionate** can serve as a precursor or intermediate in their synthesis.^[4]

Logical Relationship of Applications



[Click to download full resolution via product page](#)

Caption: Relationship between the functional groups and applications.

Safety and Handling

Methyl 2-mercaptopropionate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[1] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. It is classified as causing skin and eye irritation and may cause respiratory irritation.[1] For detailed safety information, refer to the Safety Data Sheet (SDS).

This technical guide provides a summary of the fundamental properties of **Methyl 2-mercaptopropionate** based on available literature. Researchers should consult primary sources for more detailed information and exercise appropriate caution when handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. web.pdx.edu [web.pdx.edu]
- 2. hmdb.ca [hmdb.ca]
- 3. GSRS [precision.fda.gov]
- 4. Ethyl 2-mercapto-2-methylpropionate | 33441-50-8 | Benchchem [benchchem.com]
- 5. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 6. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 7. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 8. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 9. athabasca.ca [athabasca.ca]
- To cite this document: BenchChem. ["Methyl 2-mercaptopropionate" fundamental properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b032392#methyl-2-mercaptopropionate-fundamental-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com